

Application Notes and Protocols: SPECT Imaging with Technescan™ PYP for Cardiac Studies

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Compound of Interest

Compound Name: *Technescan PYP*

CAS No.: *103601-29-2*

Cat. No.: *B16128019*

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

Technetium-99m pyrophosphate (^{99m}Tc -PYP) scintigraphy, specifically utilizing Single-Photon Emission Computed Tomography (SPECT), is a highly effective non-invasive imaging modality for the diagnosis of Transthyretin Cardiac Amyloidosis (ATTR-CA).^{[1][2]} ATTR-CA is an infiltrative cardiomyopathy resulting from the extracellular deposition of transthyretin amyloid fibrils in the myocardium.^[3] ^{99m}Tc -PYP, a bone-seeking radiotracer, demonstrates high avidity for the calcium microcalcifications present in ATTR amyloid deposits, allowing for specific identification of this condition.^{[3][4]} When combined with the exclusion of light-chain (AL) amyloidosis, a positive ^{99m}Tc -PYP scan has a positive predictive value of 100% for ATTR-CA, potentially obviating the need for endomyocardial biopsy.^{[1][2]} These application notes provide a detailed protocol for performing cardiac SPECT imaging with Technescan™ PYP.

I. Experimental Protocols

A. Patient Preparation

No specific patient preparation, such as fasting, is required for this procedure.^{[5][6]} However, patients should be well-hydrated to promote clearance of the radiotracer from non-target tissues. Patients should be encouraged to drink fluids and void frequently before and after the administration of the radiopharmaceutical to reduce radiation exposure. The patient's cardiac condition should be stable before initiating the imaging procedure.^[7]

B. Radiopharmaceutical Preparation and Administration

The radiopharmaceutical used is Technetium Tc 99m Pyrophosphate Injection, prepared from a Technescan™ PYP™ kit.

- **Reconstitution:** The lyophilized Technescan™ PYP™ is reconstituted with sterile, non-pyrogenic 0.9% sodium chloride injection or sterile sodium pertechnetate Tc 99m injection.^[7]^[8] Strict aseptic techniques must be followed during preparation.^{[7][8]} The prepared vial should be stored at 20°C to 25°C (68°F to 77°F) and used within six hours.^[8]
- **Dosage:** The recommended adult dose is an intravenous injection of 370–740 MBq (10–20 mCi) of ^{99m}Tc-PYP.^{[3][4][5]}
- **Administration:** The dose is administered intravenously.^[5]

C. Imaging Acquisition

Both planar and SPECT imaging are crucial for a comprehensive evaluation. Imaging can be performed at 1-hour or 3-hours post-injection, with studies showing comparable diagnostic performance between the two time points.^{[1][2]} However, if there is persistent blood pool activity at 1 hour, 3-hour imaging is recommended.^{[3][9]}

1. Planar Imaging:

- **Timing:** 1-hour and/or 3-hours post-injection.
- **Views:** Anterior, Left Anterior Oblique (LAO), and Left Lateral views are typically acquired.^[5]^[6]

- Acquisition Parameters:

- Counts: Acquire 750,000 counts per image.[5]
- Patient Position: Supine, with arms positioned above the head.[5]

2. SPECT Imaging:

- Timing: Performed immediately following planar imaging at the chosen time point (1-hour or 3-hour).[5]
- Purpose: SPECT is essential to confirm that tracer uptake is myocardial rather than in the blood pool, and to assess the distribution of uptake.[9][10][11]
- Acquisition Parameters:
 - Angular Range: 180° or 360°.[5][6]
 - Number of Views: Approximately 40 views.[5]
 - Time per Stop: 20 seconds.[5]
 - Orbit: Non-circular.[5]

D. Image Processing and Analysis

Image analysis involves both semi-quantitative and quantitative methods to assess myocardial uptake of ^{99m}Tc -PYP.

1. Semi-Quantitative Analysis (Perugini Visual Score):

Myocardial uptake on planar or SPECT images is visually compared to rib uptake and graded on a scale of 0 to 3.[2] A grade of 2 or 3 is considered positive for ATTR-CA.[2][4][10]

2. Quantitative Analysis (Heart-to-Contralateral Lung Ratio - H/CL):

- Regions of Interest (ROIs) are drawn over the heart and the contralateral lung on the anterior planar image.[5][6]

- The mean counts within each ROI are used to calculate the H/CL ratio.[5][6]
- A H/CL ratio of ≥ 1.5 at 1 hour is considered positive for ATTR-CA.[1][3][9] At 3 hours, a ratio of ≥ 1.3 can be indicative of ATTR-CA.[4][9]

II. Data Presentation

Table 1: Radiopharmaceutical and Dosing

Parameter	Value
Radiopharmaceutical	Technetium-99m Pyrophosphate (^{99m}Tc-PYP)
Kit	Technescan™ PYP™
Recommended Adult Dose	370–740 MBq (10–20 mCi)[3][4][5]

| Route of Administration | Intravenous[5] |

Table 2: Imaging Acquisition Parameters

Parameter	Planar Imaging	SPECT Imaging
Patient Position	Supine, arms overhead[5]	Supine, arms overhead[5]
Collimator	Low Energy High Resolution (LEHR)[5][6]	Low Energy High Resolution (LEHR)[5]
Energy Window	140 keV (20% window)[5][6]	140 keV (20% window)[5]
Matrix Size	256 x 256[5]	128 x 128[5][6]
Views	Anterior, LAO, Left Lateral[5][6]	40 views over 180° or 360°[5][6]
Acquisition Time	750k counts/image[5]	~20 seconds/view[5]

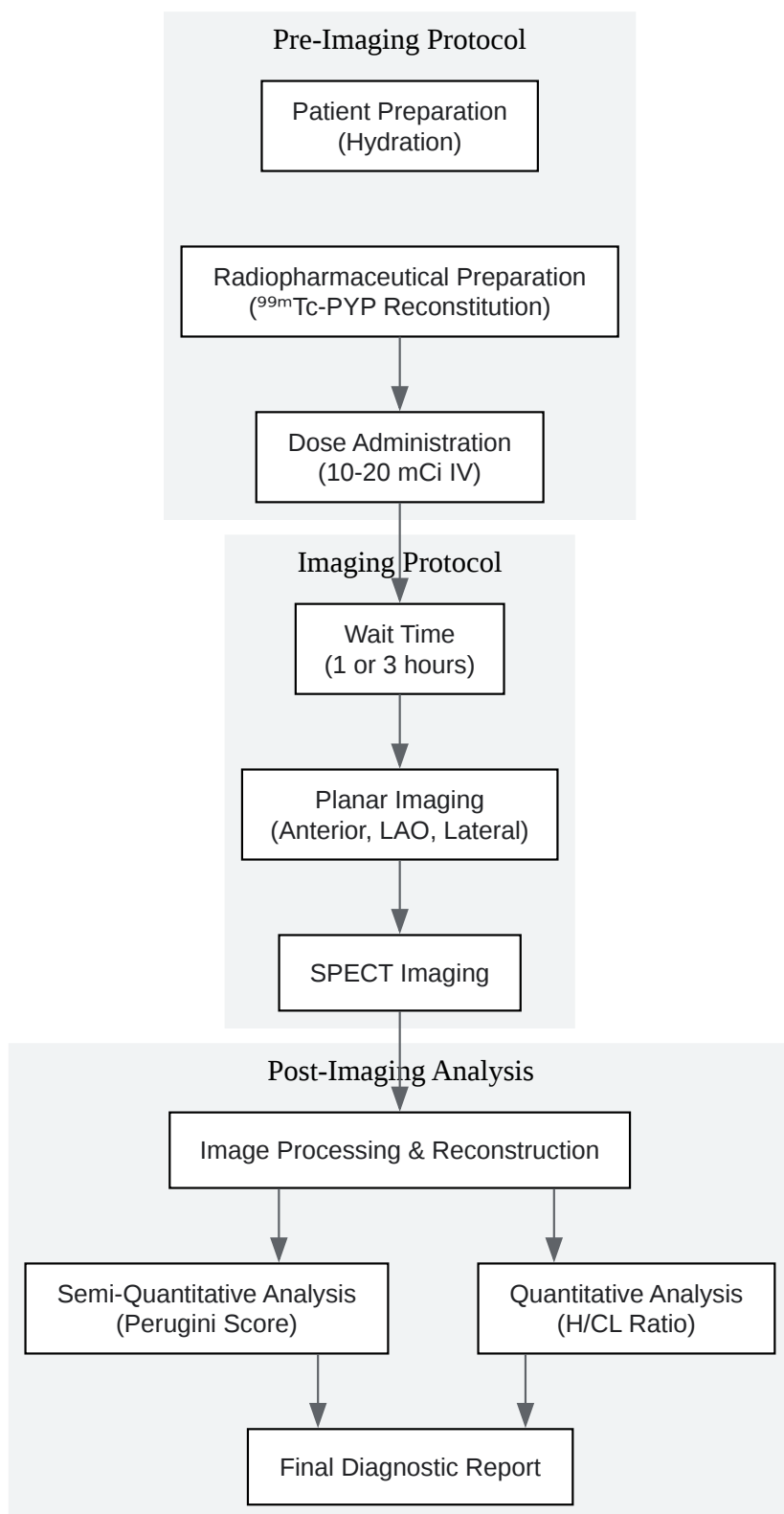
| Timing | 1 and/or 3 hours post-injection[1][3] | Following planar imaging[5] |

Table 3: Quantitative and Semi-Quantitative Analysis

Analysis Method	Description	Interpretation
Perugini Visual Score	Visual comparison of myocardial uptake to rib uptake.[2]	Grade 0: No cardiac uptake. [3] Grade 1: Myocardial uptake less than rib uptake. [3] Grade 2: Myocardial uptake equal to rib uptake (Positive). [2][3] Grade 3: Myocardial uptake greater than rib uptake (Positive). [2][3]

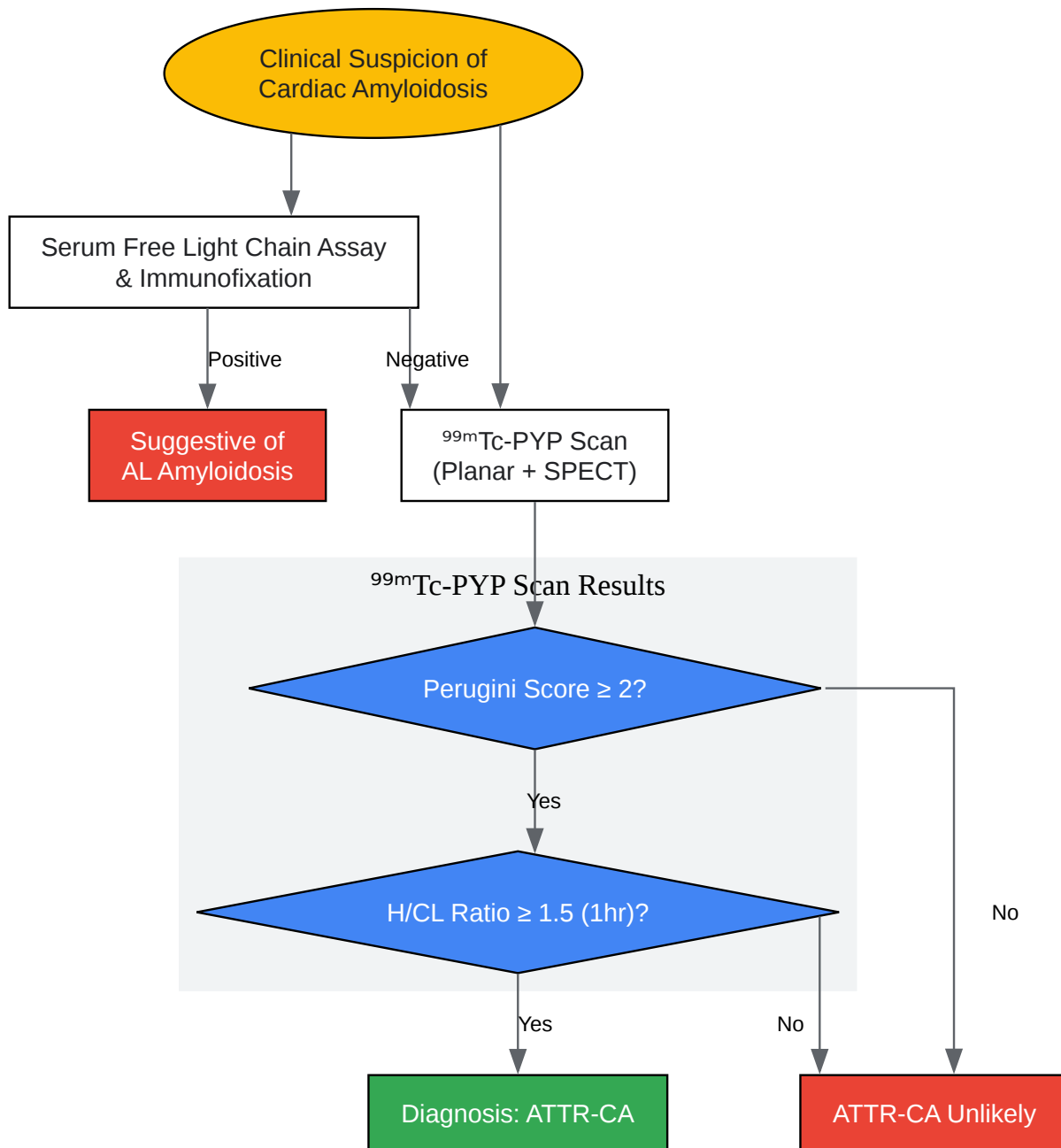
| Heart-to-Contralateral Lung (H/CL) Ratio | Ratio of mean counts in ROIs over the heart and contralateral lung on planar images.[5][6] | 1-hour Imaging: ≥ 1.5 is positive for ATTR-CA.[1][3][9] 3-hour Imaging: ≥ 1.3 is positive for ATTR-CA.[4][9] |

III. Visualizations



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Experimental workflow for cardiac SPECT imaging with ^{99m}Tc -PYP.



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Diagnostic pathway for Transthyretin Cardiac Amyloidosis (ATTR-CA).

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References

- 1. An Efficient One Hour Technetium-99m Pyrophosphate Imaging Protocol for the Diagnosis of Transthyretin Cardiac Amyloidosis - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 2. ahajournals.org [ahajournals.org]
- 3. jnm.snmjournals.org [jnm.snmjournals.org]
- 4. tech.snmjournals.org [tech.snmjournals.org]
- 5. intersocietal.org [intersocietal.org]
- 6. radiology.unm.edu [radiology.unm.edu]
- 7. accessdata.fda.gov [accessdata.fda.gov]
- 8. Technescan™ PYP™ (Kit for the Preparation of Technetium Tc 99m Pyrophosphate Injection) For Intravenous Use [dailymed.nlm.nih.gov]
- 9. asnc.org [asnc.org]
- 10. geiselmed.dartmouth.edu [geiselmed.dartmouth.edu]
- 11. Technetium Tc 99m PYP Scanning for TTR Cardiac Amyloidosis - American College of Cardiology [acc.org]
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